

Reproducibility of In Vitro Findings for FR295389: A Comparative Analysis

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
Cat. No.: B607548

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the in vitro findings for the novel cephalosporin **FR295389**, focusing on its activity against metallo-beta-lactamase (MBL)-producing *Pseudomonas aeruginosa*. Due to the limited publicly available data on **FR295389**, this guide presents the initial key findings and compares them with established and recently developed alternative antimicrobial agents. Detailed experimental protocols are provided to facilitate the design of future reproducibility and comparative studies.

Executive Summary

FR295389 is a dihydroimidazopyrazolium cephalosporin that has demonstrated moderate in vitro activity against IMP-type metallo-beta-lactamase (MBL)-producing *Pseudomonas aeruginosa*, a challenging multidrug-resistant pathogen.^[1] The primary mechanism of its efficacy is attributed to its poor substrate affinity for IMP-type MBLs.^[1] While direct reproducibility studies for the initial findings on **FR295389** are not publicly available, this guide offers a framework for comparison against other therapeutic options such as Cefiderocol,

Ceftazidime-Avibactam, and Aztreonam-Avibactam, which are also employed against MBL-producing Gram-negative bacteria.

In Vitro Activity Comparison

The following table summarizes the key in vitro activity data for **FR295389** and selected comparator agents against MBL-producing *Pseudomonas aeruginosa*.

Compound	Organism	MIC50 (µg/mL)	MIC90 (µg/mL)	Primary Mechanism of Action/Resistance	Reference
FR295389	IMP-type MBL-producing <i>P. aeruginosa</i>	8.0	32	Poor substrate for IMP-type MBL	[1]
Cefiderocol	MBL-producing <i>P. aeruginosa</i>	≤4 (94.3-97.5% susceptibility)	-	Siderophore cephalosporin; stable against MBLs	[2] [3]
Ceftazidime-Avibactam	MBL-producing <i>P. aeruginosa</i>	High (Avibactam does not inhibit MBLs)	High	Avibactam inhibits serine-β-lactamases, but not MBLs	[4] [5]
Aztreonam-Avibactam	MBL-producing <i>Enterobacteriales</i>	≤1 (91.7% of isolates)	-	Aztreonam is stable to MBLs; Avibactam protects against co-produced serine-β-lactamases	[5] [6]

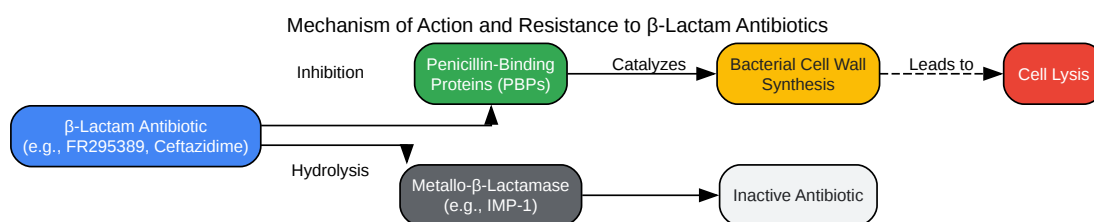
Enzyme Kinetics

FR295389's efficacy against IMP-1 MBL is supported by its kinetic parameters compared to ceftazidime, indicating it is a poor substrate for this enzyme.

Substrate	Enzyme	Km	kcat	Key Finding	Reference
FR295389	IMP-1 MBL	>20-fold higher than ceftazidime	12-fold lower than ceftazidime	Poor substrate for IMP-1 MBL	[1]
Ceftazidime	IMP-1 MBL	Baseline	Baseline	Good substrate for IMP-1 MBL	[1]

Signaling and Resistance Pathways

The primary mechanism of resistance in the context of this guide is the enzymatic degradation of β -lactam antibiotics by metallo- β -lactamases. The following diagram illustrates the general mechanism of action of β -lactams and the resistance conferred by MBLs.



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Caption: Action of β -lactams and MBL-mediated resistance.

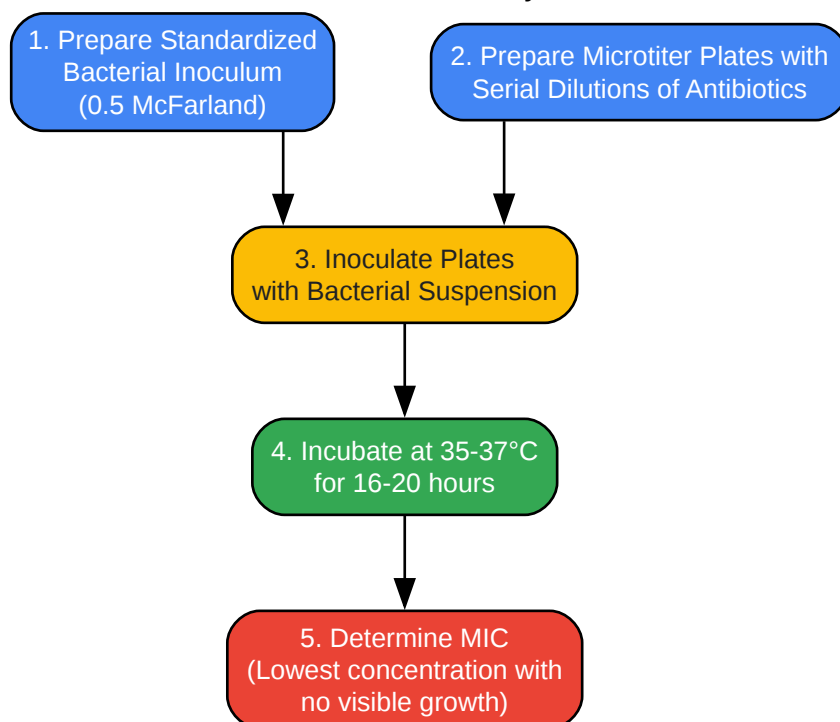
Experimental Protocols

To facilitate reproducibility and further research, detailed methodologies for key experiments are provided below.

Antimicrobial Susceptibility Testing (Minimum Inhibitory Concentration - MIC)

This protocol is based on the broth microdilution method recommended by the Clinical and Laboratory Standards Institute (CLSI).[\[7\]](#)[\[8\]](#)[\[9\]](#)

Workflow for MIC Determination by Broth Microdilution



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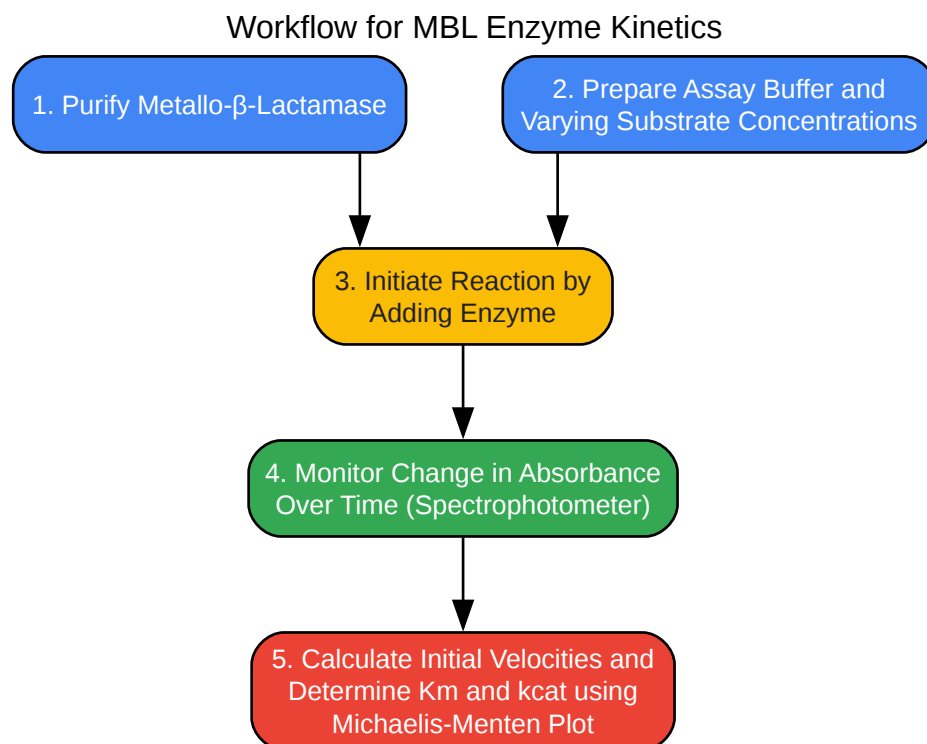
Caption: Standard workflow for determining the MIC.

Detailed Steps:

- Inoculum Preparation: Prepare a standardized bacterial inoculum by suspending isolated colonies in a suitable broth to a turbidity equivalent to a 0.5 McFarland standard.[8]
- Antibiotic Dilution: Prepare serial twofold dilutions of the antimicrobial agents in cation-adjusted Mueller-Hinton broth in 96-well microtiter plates.
- Inoculation: Within 15 minutes of standardization, dilute the inoculum and add it to each well of the microtiter plates to achieve a final concentration of approximately 5×10^5 CFU/mL.
- Incubation: Incubate the plates at 35-37°C for 16-20 hours in ambient air.
- MIC Determination: The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism as detected by the unaided eye.[9]

Metallo- β -Lactamase Enzyme Kinetics

This protocol outlines the determination of kinetic parameters (K_m and k_{cat}) for MBLs using a spectrophotometric assay with a chromogenic substrate like nitrocefin.[10][11]



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Caption: General workflow for MBL enzyme kinetic analysis.

Detailed Steps:

- Enzyme Purification: Purify the MBL enzyme (e.g., IMP-1) from a bacterial source.
- Assay Preparation: Prepare an assay buffer (e.g., 50 mM HEPES, pH 7.2) and a range of concentrations of the chromogenic substrate (e.g., nitrocefin) and the test antibiotic (e.g., **FR295389**).
- Reaction Initiation: In a cuvette, mix the buffer and substrate. Initiate the reaction by adding a known concentration of the purified enzyme.
- Spectrophotometric Measurement: Immediately measure the change in absorbance at the appropriate wavelength for the hydrolyzed substrate over time.

- Data Analysis: Calculate the initial reaction velocities from the linear portion of the absorbance versus time plots. Determine the Michaelis-Menten constant (K_m) and the catalytic rate constant (k_{cat}) by fitting the initial velocity data at different substrate concentrations to the Michaelis-Menten equation.[10]

Conclusion

The initial in vitro findings for **FR295389** suggest its potential as a therapeutic agent against IMP-type MBL-producing *P. aeruginosa*. However, the lack of independent reproducibility studies highlights the need for further investigation to validate these findings. This guide provides the necessary framework, including comparative data on alternative agents and detailed experimental protocols, to enable researchers to conduct such studies and further evaluate the therapeutic potential of **FR295389** in the context of emerging antimicrobial resistance.

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